

# A Technical Guide to the Spectral Data of Ethyl 4-hydroxyquinoline-7-carboxylate

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## Compound of Interest

Compound Name: Ethyl 4-hydroxyquinoline-7-carboxylate

Cat. No.: B581451

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## Abstract

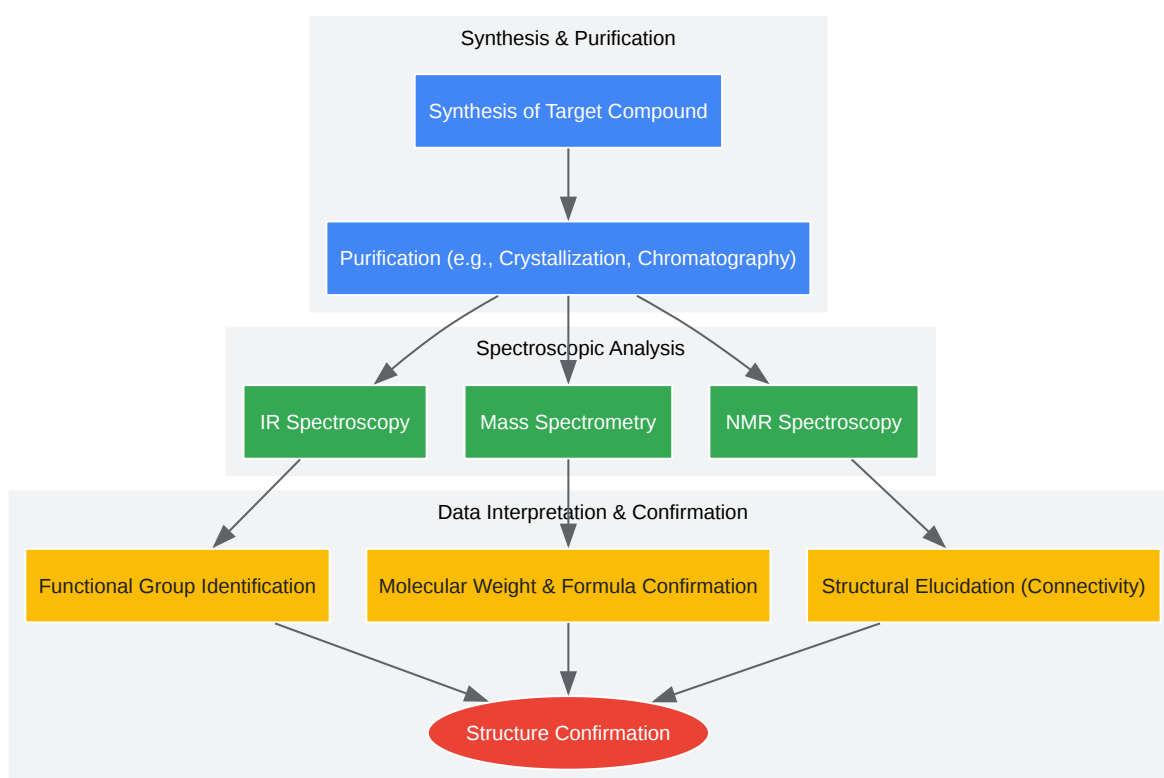
This technical guide addresses the spectral characterization of **Ethyl 4-hydroxyquinoline-7-carboxylate**. Due to a notable scarcity of publicly available experimental spectral data for this specific compound, this document provides a comprehensive overview of expected spectral features based on general principles and data from the closely related isomer, Ethyl 4-hydroxyquinoline-3-carboxylate. This guide is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development by offering general experimental protocols for Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) analysis of quinoline derivatives, alongside a structural representation of the target molecule.

## Introduction

**Ethyl 4-hydroxyquinoline-7-carboxylate** is a quinoline derivative of interest in medicinal chemistry and materials science. The quinoline scaffold is a key structural motif in a wide array of biologically active compounds. Spectroscopic analysis is fundamental for the structural elucidation and purity assessment of such molecules. This guide aims to provide a foundational understanding of the expected spectral data for **Ethyl 4-hydroxyquinoline-7-carboxylate**, despite the current lack of specific published data.

## Molecular Structure

To provide a clear structural reference, the chemical structure of **Ethyl 4-hydroxyquinoline-7-carboxylate** was generated using the DOT language and is presented below.



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